

Technical Guide: Physical Properties and Applications of Methyl (2-¹³C)acetate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Methyl (2-¹³C)acetate

CAS No.: 121633-42-9

Cat. No.: B3333633

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Executive Summary

Methyl (2-¹³C)acetate (CAS: 121633-42-9) is the isotopologue of methyl acetate where the carbon atom of the acetyl methyl group is replaced by Carbon-13. Unlike radiolabeled compounds, it is stable and non-radioactive, making it a preferred probe in Metabolic Flux Analysis (MFA) and NMR spectroscopy.

Its primary utility lies in its ability to deliver a specific ¹³C label into the acetyl-CoA pool upon hydrolysis, allowing researchers to trace carbon flow through the Tricarboxylic Acid (TCA) cycle and fatty acid synthesis pathways with high precision.

Physicochemical Profile

The isotopic substitution of ¹²C with ¹³C at the C2 position introduces a mass increase of approximately 1 Dalton, resulting in a measurable increase in density while leaving the boiling point largely unaffected due to the negligible impact of heavy isotopes on intermolecular Van der Waals forces in this context.

Comparative Properties Table

Property	Methyl (2- ¹³ C)acetate	Methyl Acetate (Unlabeled)
CAS Number	121633-42-9	79-20-9
Formula	¹³ CH ₃ COOCH ₃	C ₃ H ₆ O ₂
Molecular Weight	75.07 g/mol	74.08 g/mol
Boiling Point	57–58 °C	57–58 °C
Density (25 °C)	0.944 g/mL	0.932 g/mL
Flash Point	-10 °C (closed cup)	-10 °C (closed cup)
Appearance	Colorless liquid	Colorless liquid
Solubility	~25% in water (20 °C)	~25% in water (20 °C)

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Note on Density: The density increase (~1.3%) in the labeled compound is a direct consequence of the mass increase per unit volume, as the molar volume remains effectively constant between the isotopologues.

Synthesis & Production Protocol

The synthesis of Methyl (2-¹³C)acetate typically follows a Fischer esterification pathway, utilizing (2-¹³C)acetic acid and methanol. This process is equilibrium-limited and requires continuous water removal to drive the reaction to completion.

Experimental Protocol: Acid-Catalyzed Esterification

Reagents:

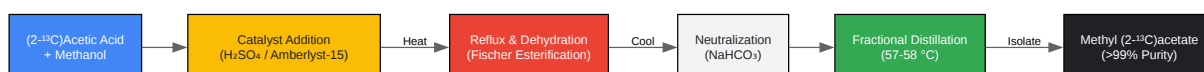
- (2-¹³C)Acetic Acid (99 atom % ¹³C)[1]

- Methanol (Anhydrous, excess)
- Catalyst: Sulfuric Acid (H_2SO_4) or Amberlyst-15 resin

Methodology:

- Setup: Equip a round-bottom flask with a Dean-Stark trap (or molecular sieves) and a reflux condenser.
- Mixing: Charge the flask with (2- ^{13}C)acetic acid (1.0 eq) and Methanol (2.0–5.0 eq).
- Catalysis: Add catalytic H_2SO_4 (1-2 wt%) or Amberlyst-15 beads.
- Reflux: Heat the mixture to reflux (approx. 60–65 °C). Maintain reflux for 4–6 hours.
- Purification:
 - Cool the mixture.
 - Neutralize the catalyst with sodium bicarbonate.
 - Perform fractional distillation. Collect the fraction boiling at 57–58 °C.
- Validation: Verify isotopic enrichment via ^1H -NMR (coupling of methyl protons to ^{13}C) and GC-MS.

Synthesis Workflow Diagram



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Figure 1: Step-by-step synthesis workflow for Methyl (2- ^{13}C)acetate via Fischer esterification.[2]
[3]

Applications in Research

A. Metabolic Flux Analysis (MFA)

Methyl (2-¹³C)acetate serves as a precursor for (2-¹³C)Acetate in cellular systems. Upon hydrolysis by intracellular esterases, it releases labeled acetate, which is activated to (2-¹³C)Acetyl-CoA.

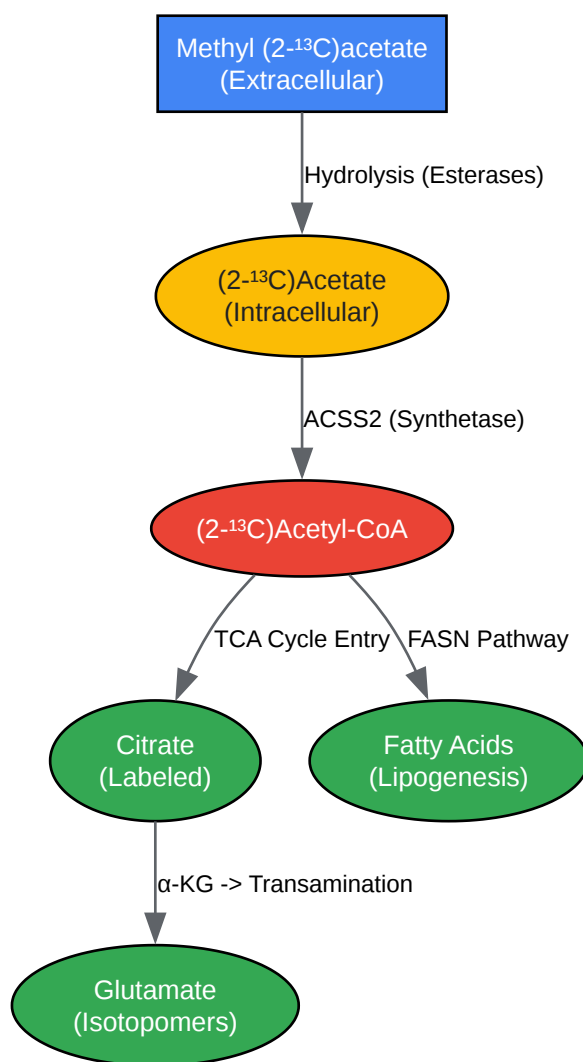
- Mechanism: The labeled acetyl-CoA enters the TCA cycle.
- Detection: The ¹³C label incorporates into citrate, glutamate, and aspartate. The specific isotopomer distribution (measured by NMR or MS) reveals the activity of the TCA cycle versus anaplerotic pathways.
- Advantage: Methyl acetate is membrane-permeable, often entering cells more passively than ionic acetate.

B. NMR Internal Standard

In ¹³C-NMR spectroscopy, Methyl (2-¹³C)acetate provides a sharp, singlet resonance (decoupled) or a quartet (coupled) with a known chemical shift (~20-22 ppm for the methyl carbon). It is used to:

- Calibrate chemical shifts in organic solvents.
- Quantify metabolite concentrations via peak integration ratios.

Metabolic Tracing Pathway



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Figure 2: Metabolic fate of Methyl (2-¹³C)acetate in biological systems, highlighting TCA cycle and lipogenesis entry.

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- To cite this document: BenchChem. [Technical Guide: Physical Properties and Applications of Methyl ($2\text{-}^{13}\text{C}$)acetate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3333633/docs#technical-guide-physical-properties-and-applications-of-methyl-2-c-acetate>]

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